

Personal protective equipment for handling 1-Deoxymannojirimycin hydrochloride

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Compound of Interest

Compound Name: 1-Deoxymannojirimycin
hydrochloride

Cat. No.: B2478004

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Essential Safety and Handling Guide for 1-Deoxymannojirimycin Hydrochloride

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **1-Deoxymannojirimycin hydrochloride**. Following these procedures is essential for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Classification

1-Deoxymannojirimycin hydrochloride is classified as a hazardous substance. It is harmful if swallowed, in contact with skin, or if inhaled.^{[1][2][3]} The following table summarizes its hazard classification according to the Globally Harmonized System (GHS).

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled

Signal Word: Warning[2][3]

Personal Protective Equipment (PPE)

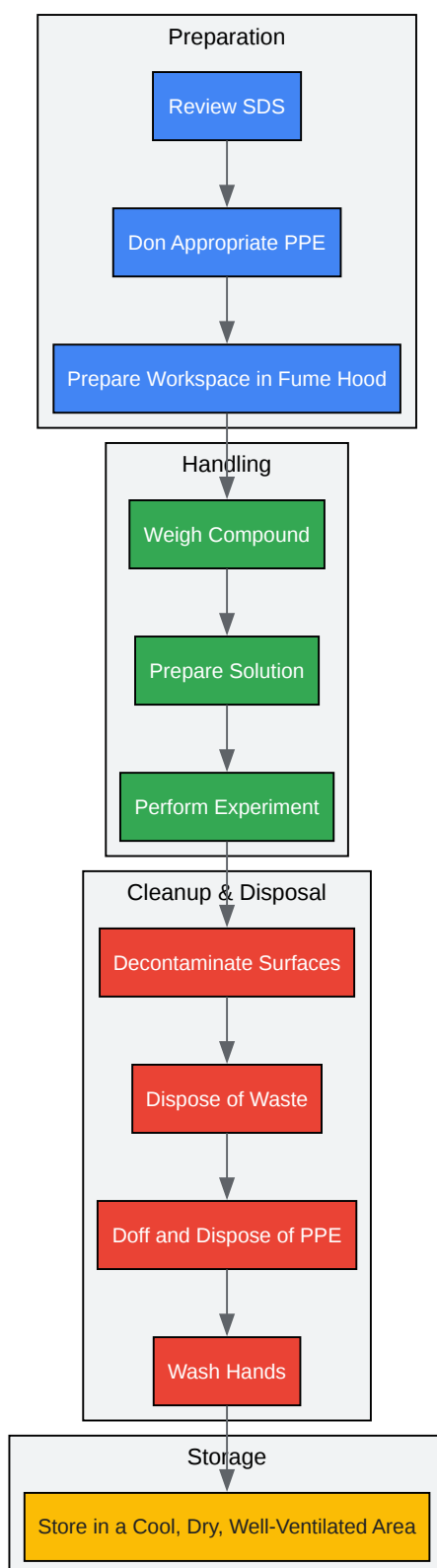
A comprehensive assessment of workplace hazards is necessary to determine the appropriate PPE.[4] The following table outlines the recommended PPE for handling **1-**

Deoxymannojirimycin hydrochloride, which is typically a powder or crystalline solid.[2][5]

Body Part	Personal Protective Equipment (PPE)	Rationale and Best Practices
Respiratory	NIOSH-approved N95 dust mask or higher	Prevents inhalation of the powdered chemical.[2] All procedures involving this compound that may generate dust or aerosols should be conducted in a well-ventilated area, preferably within a chemical fume hood.[6][7]
Eyes and Face	Safety glasses with side shields or chemical splash goggles	Protects eyes from splashes and airborne particles.[8][9] A face shield may be necessary for operations with a higher risk of splashing.[4][10]
Hands	Chemical-resistant gloves (e.g., nitrile)	Prevents skin contact.[2][9] No single glove material offers universal protection; therefore, it is crucial to select gloves based on the specific chemicals being used.[7] Gloves should be inspected before each use and washed before removal.[11] Contaminated gloves should not be worn outside the immediate work area.[7]
Body	Laboratory coat, long-sleeved clothing, and closed-toe shoes	Provides a barrier against skin exposure.[9] Protective clothing should be appropriate for the level of risk.[7] Long hair and loose clothing should be confined.[11]

Operational Plan for Safe Handling

Adherence to a standard operating procedure (SOP) is crucial for minimizing risk.^[6] The following workflow outlines the key steps for the safe handling of **1-Deoxymannojirimycin hydrochloride**.



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Safe Handling Workflow for **1-Deoxymannojirimycin hydrochloride**.

Procedural Guidance

Receiving and Storage:

- Upon receipt, ensure the container is properly labeled and in good condition.[12]
- Store **1-Deoxymannojirimycin hydrochloride** in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible materials.[12] The recommended storage temperature is typically 2-8°C or -20°C.[2]
- Maintain an accurate inventory of the chemical.[6][13]

Handling and Use:

- Always handle this compound within a chemical fume hood to minimize inhalation exposure.[6]
- Avoid direct contact with the skin, eyes, and clothing.[11]
- Do not eat, drink, or smoke in areas where this chemical is handled or stored.[3][11]
- Use the minimum amount of the substance necessary for the procedure.[12]
- After handling, wash hands and any exposed skin thoroughly with soap and water.[3][11]

First Aid Measures:

- If Inhaled: Move the person to fresh air and keep them in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.[3]
- If on Skin: Wash with plenty of soap and water. Take off contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice/attention.[3]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- If Swallowed: Rinse mouth. Call a poison center or doctor if you feel unwell.[3]

Disposal Plan

All waste materials, including empty containers, contaminated PPE, and unused chemicals, must be disposed of as hazardous waste.[3] Follow all local, state, and federal regulations for hazardous waste disposal. Do not allow the chemical to enter sewers or surface waters.[1] Contact your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.

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